

Technical Support Center: 2,3-Difluoro-6-methoxybenzaldehyde

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Compound of Interest

Compound Name: 2,3-Difluoro-6-methoxybenzaldehyde

Cat. No.: B067421

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and optimal storage of **2,3-Difluoro-6-methoxybenzaldehyde**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,3-Difluoro-6-methoxybenzaldehyde**?

A1: **2,3-Difluoro-6-methoxybenzaldehyde** is classified as an irritant. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is crucial to handle this compound with appropriate personal protective equipment (PPE).

Q2: What are the recommended storage conditions for this compound?

A2: To ensure stability, **2,3-Difluoro-6-methoxybenzaldehyde** should be stored under an inert gas, such as nitrogen or argon, at a temperature of 2-8°C.^{[2][3][4][5]} It is also noted to be air-sensitive, making an inert atmosphere critical for long-term storage.^{[2][3][5][6]}

Q3: What materials are incompatible with **2,3-Difluoro-6-methoxybenzaldehyde**?

A3: Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents, as these materials are incompatible.^[6] Such contact could lead to vigorous and potentially hazardous reactions.

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[1\]](#)[\[6\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[6\]](#)
- Inhalation: Move to fresh air. If you feel unwell, call a poison center or doctor.[\[1\]](#)[\[6\]](#)
- Ingestion: Clean your mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[\[6\]](#)

Q5: Is this compound stable under normal laboratory conditions?

A5: **2,3-Difluoro-6-methoxybenzaldehyde** is stable under recommended storage conditions.
[\[6\]](#) However, it is sensitive to air and should be handled accordingly.[\[3\]](#)[\[5\]](#)

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Compound has discolored (turned yellow/orange)	Exposure to air or light.	<p>This compound is air-sensitive and should be stored under an inert atmosphere.[2][3][5]</p> <p>While a slight color change may not impact all experiments, it is best to use a fresh, properly stored sample for sensitive applications. Always handle the compound quickly and reseal the container tightly under inert gas.</p>
Inconsistent experimental results	Compound degradation due to improper storage.	<p>Verify that the compound has been stored at 2-8°C under an inert atmosphere.[2][3][5] If degradation is suspected, it is advisable to use a new batch of the compound that has been stored correctly.</p>
Precipitate formation in solution	Low solubility in the chosen solvent at a specific temperature.	<p>Gently warm the solution to aid dissolution. If the precipitate persists, consider using a different solvent or a co-solvent system.</p>

Physicochemical and Safety Data

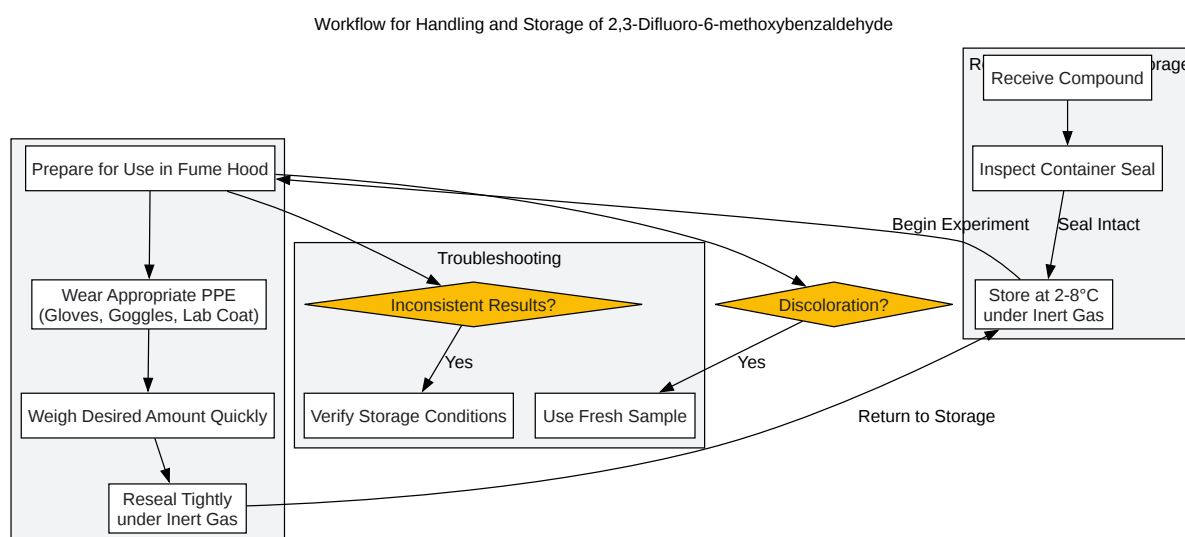
Physical and Chemical Properties

Property	Value
Molecular Formula	C8H6F2O2
Molecular Weight	172.13 g/mol
Appearance	White to light yellow to light orange powder/crystal
Melting Point	55-57 °C[2][3][5]
Boiling Point	233.0 ± 35.0 °C at 760 mmHg (Predicted)[2][5]
Flash Point	92.1 °C[3]
Density	1.289 ± 0.06 g/cm ³ (Predicted)[2][5]

Safety and Handling Information

Parameter	Information
Hazard Codes	Xi (Irritant)[2][3][5]
Risk Statements	R36/37/38: Irritating to eyes, respiratory system and skin.[2][5]
Safety Statements	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[2][3][5] S37: Wear suitable gloves.[2][3][5]
Hazard Statements	H315: Causes skin irritation.[2] H319: Causes serious eye irritation.[2] H335: May cause respiratory irritation.[2]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2] P280: Wear protective gloves/protective clothing/eye protection/face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Experimental Workflow: Safe Handling and Storage



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Caption: Workflow for handling and storage of **2,3-Difluoro-6-methoxybenzaldehyde**.

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